

Selenium-75: A Comprehensive Technical Guide to its Half-life and Emission Spectrum

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Compound of Interest

Compound Name: Selenium-75

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the nuclear properties of **Selenium-75** (Se-75), a commercially significant radioisotope. This document details its half-life and characteristic emission spectrum, offering valuable data and procedural insights for professionals in research, science, and drug development.

Core Properties of Selenium-75

Selenium-75 is a radioisotope of selenium that decays via electron capture to a stable isotope of arsenic, Arsenic-75 (As-75).[1][2] This decay process results in the emission of a characteristic spectrum of gamma rays, making it a valuable tool in various industrial and research applications.

Half-Life

The half-life of **Selenium-75** is a critical parameter for experimental design, radiation safety calculations, and source management. The accepted half-life is approximately 119.8 days.[3][4][5] More specific measurements have reported values of 118.5 days.[6]

Property	Value	Reference
Half-life	~119.8 days	[3][4][5]
Half-life	118.5 days	[6]

Emission Spectrum

Selenium-75 does not emit beta particles; its decay is characterized by the emission of gamma rays and X-rays.[1] The gamma spectrum of Se-75 is composed of several distinct energy peaks, with the most prominent emissions occurring at 136.0 keV and 264.7 keV.[3][5] The full emission spectrum includes a range of energies from approximately 66 keV to 401 keV.[3][5]

Energy (keV)	Intensity (%)
96.7	3.4
121.1	17.0
136.0	59.0
198.6	1.5
264.7	59.0
279.5	25.0
303.9	1.3
400.7	11.5

Note: Intensities are approximate and may vary slightly between different data sources.

Experimental Protocols

The determination of the half-life and the characterization of the emission spectrum of **Selenium-75** require precise and standardized experimental methodologies.

Determination of Half-Life

A common and accurate method for determining the half-life of a radioisotope like Se-75 is to measure the decay of its activity over a period of time.

Methodology:

- **Sample Preparation:** A calibrated source of **Selenium-75** is obtained. The source's activity should be high enough to provide statistically significant count rates over the measurement

period.

- **Detection System:** A high-stability radiation detector, such as a High-Purity Germanium (HPGe) or a Sodium Iodide (NaI(Tl)) scintillation detector, is used. The detector is coupled to a multichannel analyzer (MCA) to record the number of gamma rays detected as a function of time.
- **Data Acquisition:** The Se-75 source is placed at a fixed and reproducible distance from the detector. The gamma-ray counts within a specific energy peak (e.g., the 136 keV or 265 keV peak) are recorded at regular time intervals. The duration of the experiment should be long enough to observe a significant decrease in activity, ideally spanning at least one to two half-lives.
- **Data Analysis:** The natural logarithm of the net count rate (background subtracted) is plotted against time. According to the radioactive decay law, this plot should yield a straight line. The slope of this line is equal to the negative of the decay constant (λ). The half-life ($T_{1/2}$) is then calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

Another approach is the reference source method, which involves measuring the ratio of the count rate of the Se-75 sample to that of a long-lived reference source. This method can effectively reduce systematic uncertainties related to detector efficiency and geometry.^[7]

Measurement of Emission Spectrum (Gamma-Ray Spectroscopy)

Gamma-ray spectroscopy is employed to identify and quantify the energies and intensities of the gamma rays emitted by **Selenium-75**. High-Purity Germanium (HPGe) detectors are preferred for their excellent energy resolution.

Methodology:

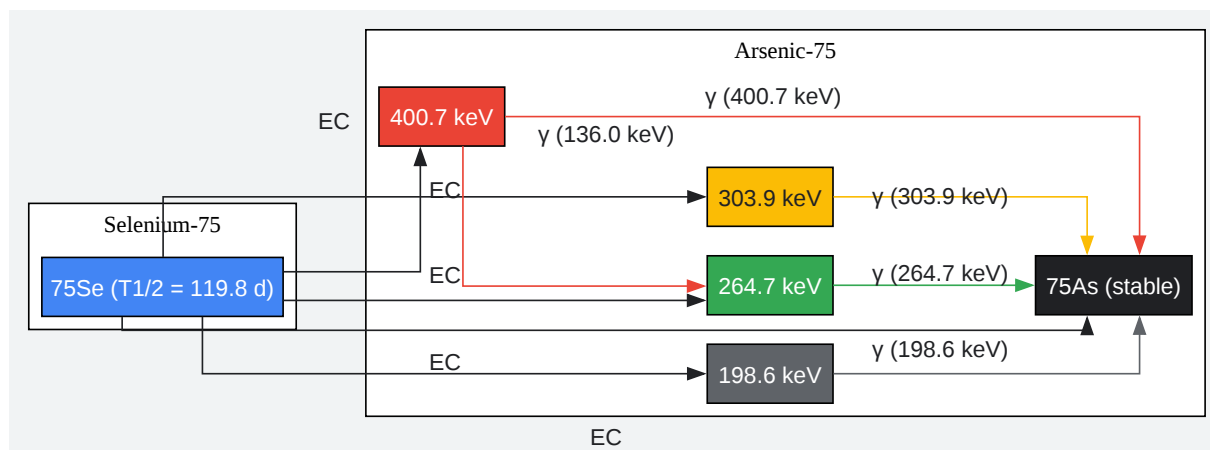
- **Experimental Setup:** An HPGe detector, cooled to liquid nitrogen temperature to reduce thermal noise, is connected to a preamplifier, a spectroscopy amplifier, and a multichannel analyzer (MCA). The entire setup is shielded with lead to minimize background radiation.
- **Energy Calibration:** The system is calibrated using standard radioactive sources with well-known gamma-ray energies that bracket the expected energy range of Se-75. Common

calibration sources include Cobalt-60 (^{60}Co) and Cesium-137 (^{137}Cs). A calibration curve of gamma-ray energy versus channel number is generated.

- **Data Acquisition:** The **Selenium-75** source is placed at a known distance from the detector, and the gamma-ray spectrum is acquired for a sufficient amount of time to achieve good statistics in the photopeaks.
- **Data Analysis:** The resulting spectrum is analyzed to identify the centroids of the photopeaks, which correspond to the energies of the emitted gamma rays. The net area under each photopeak, after background subtraction, is proportional to the intensity of that gamma-ray emission. The relative intensities of the different gamma rays can then be determined.

Decay Scheme of Selenium-75

The emission of gamma rays from **Selenium-75** is a consequence of its decay by electron capture to excited nuclear states of Arsenic-75. These excited states subsequently de-excite to the ground state by emitting gamma photons of specific energies.



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References

- 1. radiacode.com [radiacode.com]
- 2. radiacode.com [radiacode.com]
- 3. tcontrol.ro [tcontrol.ro]
- 4. ehs.princeton.edu [ehs.princeton.edu]
- 5. ketechnology.hu [ketechnology.hu]
- 6. saferad.com.au [saferad.com.au]
- 7. akjournals.com [akjournals.com]
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